

Application Note: Identifying TEAD-Protein Interactions via Co-Immunoprecipitation

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Compound of Interest

Compound Name: *Teadp*

Cat. No.: *B1240515*

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Introduction

The TEA Domain (TEAD) family of transcription factors (TEAD1-4) are crucial downstream effectors of the Hippo signaling pathway, playing a pivotal role in regulating organ size, cell proliferation, and stem cell self-renewal.[1] TEAD proteins themselves do not possess transcriptional activation domains and rely on binding to co-activators to regulate gene expression.[2] The most well-characterized TEAD co-activators are the Hippo pathway effectors Yes-associated protein (YAP) and its paralog, the transcriptional co-activator with PDZ-binding motif (TAZ).[3][4] When the Hippo kinase cascade is inactive, unphosphorylated YAP/TAZ translocate to the nucleus, bind to TEADs, and initiate a transcriptional program that promotes cell proliferation and inhibits apoptosis.[1][5]

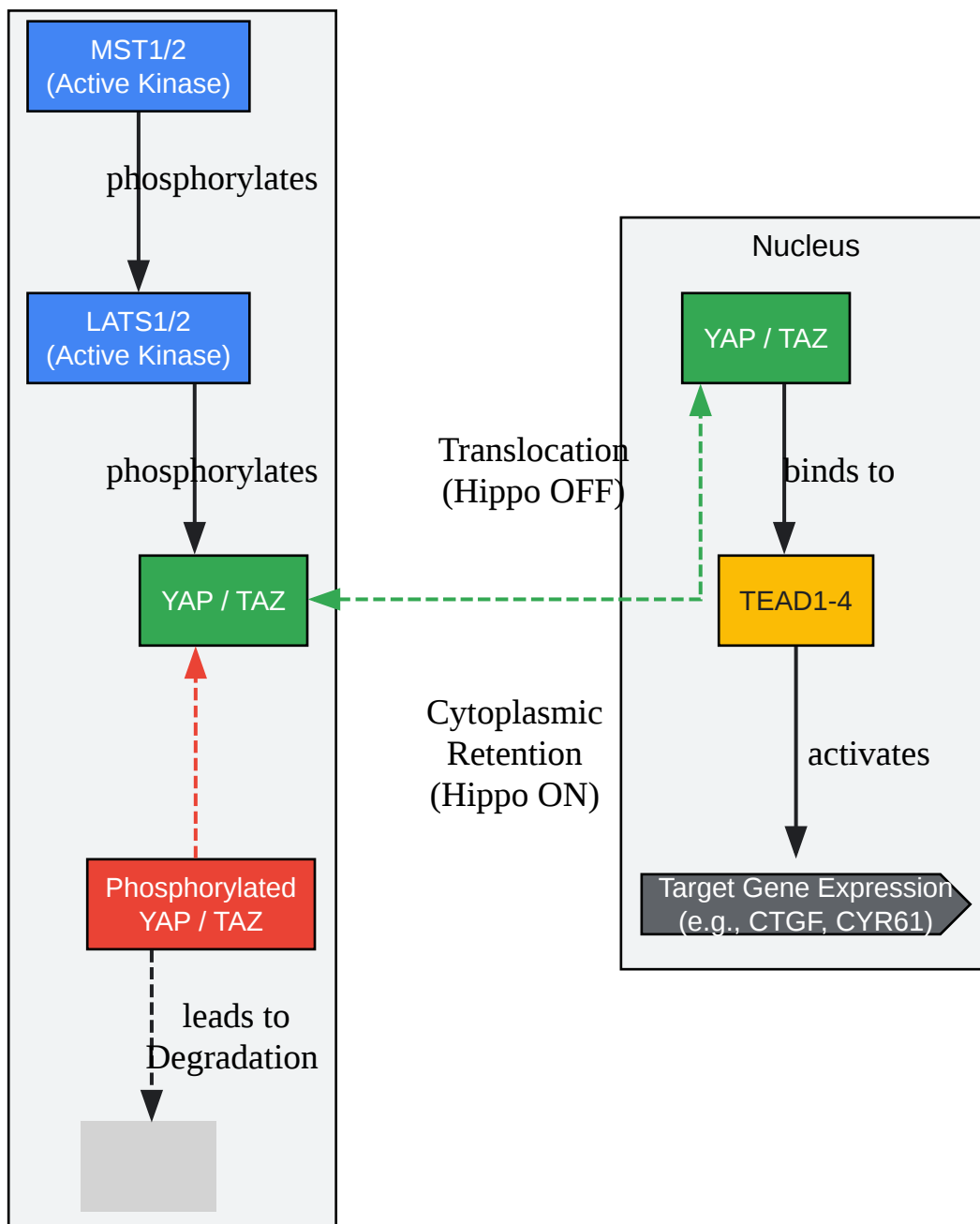
Dysregulation of the Hippo pathway and subsequent hyperactivation of the YAP/TAZ-TEAD transcriptional complex are common in various cancers, making this interaction a prime target for therapeutic development.[6][7] Co-immunoprecipitation (Co-IP) is a powerful and widely used technique to study protein-protein interactions in their cellular context.[8][9] This method allows for the isolation of a specific protein of interest (the "bait," e.g., TEAD) from a cell lysate, along with any proteins that are bound to it (the "prey").

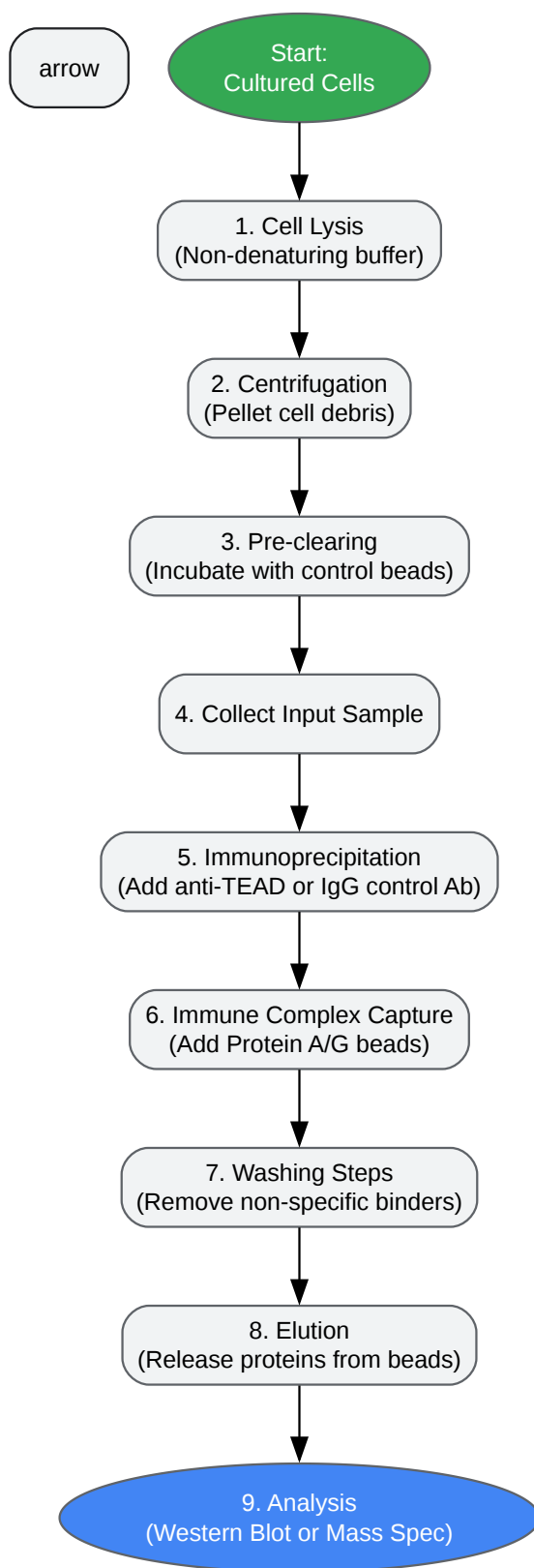
This application note provides a detailed protocol for performing TEAD co-immunoprecipitation to identify and validate TEAD binding partners, a critical step for understanding TEAD biology and for screening compounds that disrupt or modulate these interactions.[10]

TEAD Signaling Pathway Overview

The activity of TEAD transcription factors is primarily regulated by the Hippo signaling pathway. In its "ON" state, a core kinase cascade leads to the phosphorylation and cytoplasmic retention of the transcriptional co-activators YAP and TAZ. In the "OFF" state, YAP and TAZ are free to enter the nucleus and bind to TEADs, driving the expression of growth-promoting genes.

Hippo-YAP/TAZ-TEAD Signaling Pathway





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